

Essential Safety and Operational Guide for Handling Venturicidin

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Compound of Interest

Compound Name: *venturicidin*

Cat. No.: *B1172611*

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For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **venturicidin**, a potent inhibitor of mitochondrial ATP synthase. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE) and Safe Handling

When working with **venturicidin**, particularly in its powdered form, appropriate personal protective equipment is the first line of defense against accidental exposure. The following PPE is mandatory:

- **Eye Protection:** Tightly fitting safety goggles are required to prevent eye contact with **venturicidin** dust or solutions.^[1]
- **Hand Protection:** Chemical-impermeable gloves, such as nitrile gloves, must be worn.^[1] For handling larger quantities or when there is a risk of splashing, double gloving is recommended.
- **Body Protection:** A laboratory coat should be worn to protect against skin contact.^[2]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area.^[1] When handling powdered **venturicidin**, a fume hood is necessary to avoid the inhalation of dust.

and aerosols.[2][3]

General Handling Precautions:

- Avoid all direct contact with the product.[2]
- Follow the usual precautionary measures for handling chemicals.[4]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[2]

Quantitative Toxicity and Physicochemical Data

Understanding the toxicological and physical properties of **venturicidin** is crucial for a comprehensive risk assessment.

Quantitative Data	Value	Species/System	Notes	Reference
Acute Toxicity				
Intraperitoneal LD50	400 mg/kg	Mouse	Lethal dose for 50% of subjects.	[4][5]
Intravenous LD50	20 mg/kg	Mouse	[6]	
In Vitro Toxicity				
IC50	31 µg/mL	Human Embryonic Kidney (HEK) cells	Concentration for 50% inhibition.	[7][8][9]
Physical/Chemical Properties				
Appearance	White, solid lyophilisate	N/A	[5][6]	
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol. Poorly soluble in water.	N/A	[5][6][10]	
Storage	Long term storage at -20°C. Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month.	N/A	[6][9]	

Procedural Guidance: From Handling to Disposal

A systematic approach to the entire lifecycle of **venturicidin** in the laboratory minimizes risks and ensures responsible management.

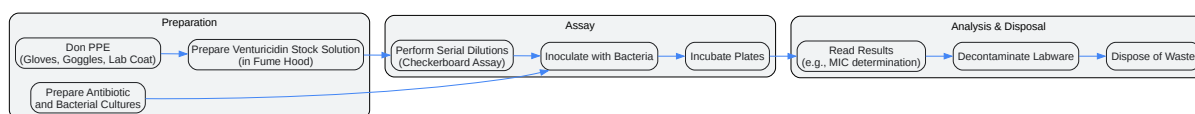
First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
[2]
- After Skin Contact: Wash the affected area thoroughly with soap and plenty of water.[2]
While **venturicidin** is generally not a skin irritant, it is good practice to wash any contamination promptly.[5]
- After Eye Contact: Rinse the opened eye for several minutes under running water.[2]
- After Swallowing: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

Operational Plan for a Typical Experiment

A common application of **venturicidin** is in potentiation assays with antibiotics. The following workflow outlines the key steps for such an experiment.



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A typical experimental workflow for a **venturicidin** potentiation assay.

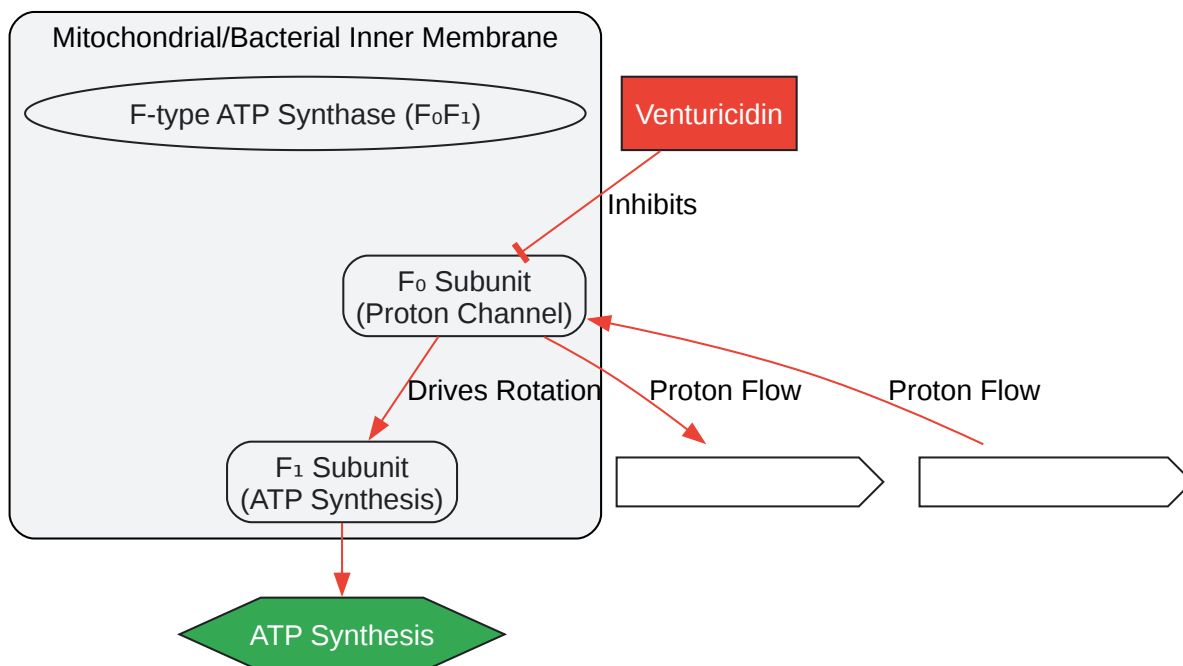
Disposal Plan

Proper disposal of **venturicidin** and all contaminated materials is essential to prevent environmental contamination.

- Solid Waste: All contaminated solid waste, including gloves, pipette tips, and vials, should be collected in a designated hazardous chemical waste container.[5]
- Liquid Waste: Unused stock solutions and media containing **venturicidin** are considered hazardous chemical waste.[5][11] They should be collected in an approved, labeled container for chemical waste.[5][11] Do not discharge **venturicidin** into sewer systems.[5]
- Decontamination: Reusable labware that has come into contact with **venturicidin** should be decontaminated.[5] Empty containers should be triple-rinsed, with the rinsate collected as hazardous chemical waste.[5]
- Final Disposal: The recommended method for final disposal is through a licensed chemical destruction plant or by controlled incineration.[2][5] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[5]

Mechanism of Action: Signaling Pathway

Venturicidin's primary mechanism of action is the inhibition of F-type ATP synthase, a critical enzyme in cellular energy production in both mitochondria and bacteria.[7][10] It specifically targets the F_o subunit, which is embedded in the membrane, thereby blocking the translocation of protons.[7] This disruption of the proton motive force directly inhibits ATP synthesis.[7]



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Venturicidin inhibits ATP synthesis by blocking the F₀ proton channel.

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References

- 1. Complex effects of macrolide venturicidins on bacterial F-ATPases likely contribute to their action as antibiotic adjuvants - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biomarmt.com [biomarmt.com]
- 3. safety.duke.edu [safety.duke.edu]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]

- 5. benchchem.com [benchchem.com]
- 6. An overview of ATP synthase, inhibitors, and their toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. bioaustralis.com [bioaustralis.com]
- 11. bitesizebio.com [bitesizebio.com]
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